

An In-depth Technical Guide to 3,6-Dibromophenanthrene and its Prominent Derivative

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3,6-Dibromophenanthrene

Cat. No.: B169145

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: Information regarding **3,6-Dibromophenanthrene** is limited in publicly available scientific literature. The majority of research and supplier listings pertain to its oxidized derivative, **3,6-Dibromophenanthrene-9,10-dione**. This guide will address both compounds to the extent of available information.

Introduction to 3,6-Dibromophenanthrene

3,6-Dibromophenanthrene is a halogenated aromatic hydrocarbon. While a CAS number (174735-02-5) is listed by some chemical suppliers, detailed experimental data, including its molecular weight and specific applications, are not readily available in peer-reviewed literature. Researchers interested in this specific compound may need to pursue custom synthesis. Due to the scarcity of information on **3,6-Dibromophenanthrene**, this guide will focus on the significantly more researched and commercially available derivative, **3,6-Dibromophenanthrene-9,10-dione**.

Core Data of 3,6-Dibromophenanthrene-9,10-dione

3,6-Dibromophenanthrene-9,10-dione is a key intermediate in organic synthesis, particularly in the development of advanced materials. Its chemical properties are well-documented.

Quantitative Data Summary

Property	Value
CAS Number	53348-05-3
Molecular Formula	C ₁₄ H ₆ Br ₂ O ₂
Molecular Weight	366.01 g/mol
Appearance	Light yellow to brown powder or crystals.
Melting Point	289.0 to 293.0 °C
Purity (typical)	>95.0% (HPLC)

Experimental Protocols

Synthesis of 3,6-Dibromophenanthrene-9,10-dione

A common method for the synthesis of **3,6-Dibromophenanthrene-9,10-dione** involves the direct bromination of 9,10-phenanthrenequinone.[\[1\]](#)

Materials:

- 9,10-Phenanthrenequinone
- Benzoyl peroxide
- Nitrobenzene
- Bromine
- Ethanol

Procedure:

- A reaction vessel under a nitrogen atmosphere is charged with 9,10-phenanthrenequinone (50 g), benzoyl peroxide (2.5 g), and nitrobenzene (250 mL).[\[1\]](#)
- The mixture is aerated with nitrogen.[\[1\]](#)

- Bromine (83 g) is added to the vessel.[\[1\]](#)
- The reaction mixture is heated to reflux and stirred for 2 hours.[\[1\]](#)
- After the reaction is complete, the mixture is cooled to room temperature.[\[1\]](#)
- Ethanol (250 mL) is added to precipitate the product.[\[1\]](#)
- The resulting solid is collected by filtration, washed with ethanol, and dried under a vacuum to yield 3,6-dibromo-9,10-phenanthrenequinone as a yellow solid.[\[1\]](#)

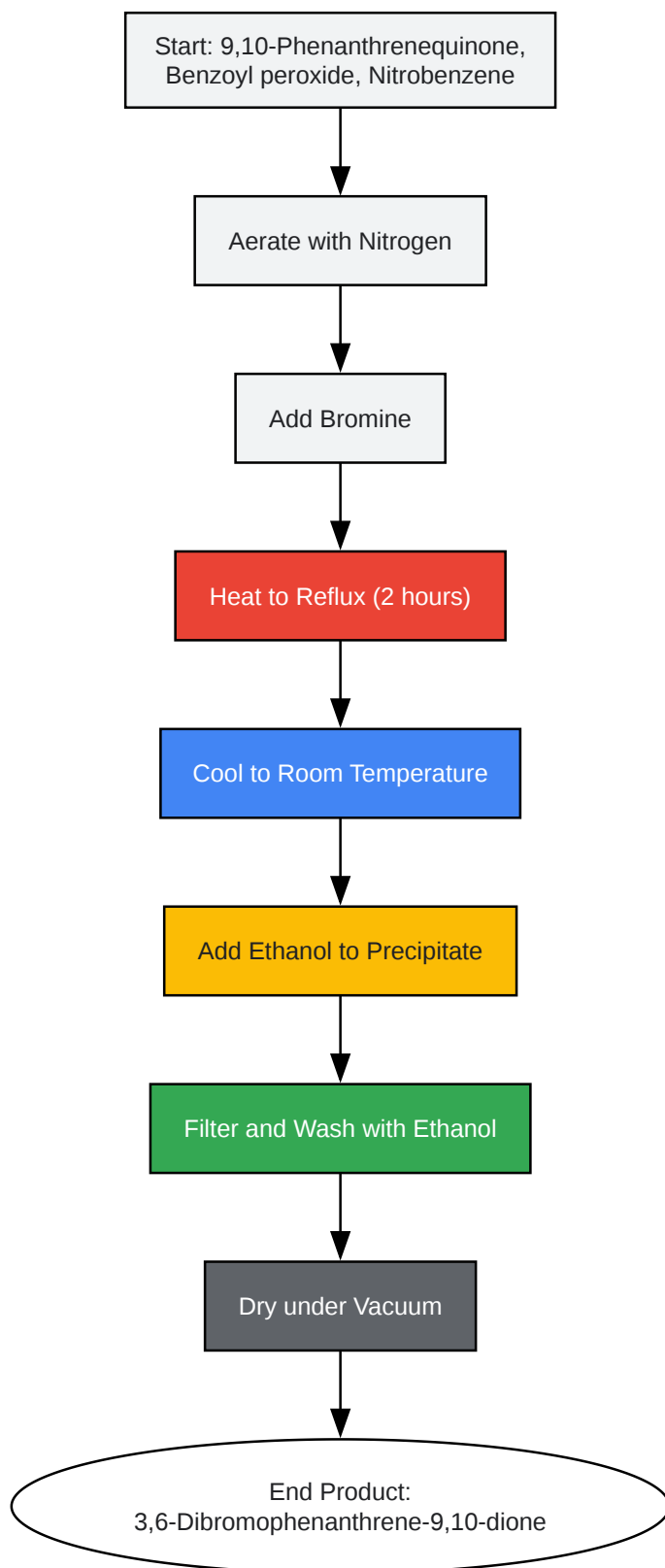
Applications and Relevance

While specific applications in drug development for **3,6-Dibromophenanthrene-9,10-dione** are not extensively documented, its structural backbone is relevant in medicinal chemistry. For instance, derivatives of phenanthrene have been explored for their biological activities. The presence of bromine atoms and a quinone structure in **3,6-Dibromophenanthrene-9,10-dione** makes it a versatile building block in organic synthesis for creating more complex molecules with potential therapeutic properties.

In materials science, phenanthrene derivatives are utilized in the development of organic light-emitting diodes (OLEDs) and other organic electronic materials. The dibromo-functionality of this compound allows for further chemical modifications, making it a valuable precursor in the synthesis of novel materials with tailored electronic and photophysical properties.

Visualizations

Synthesis Workflow for 3,6-Dibromophenanthrene-9,10-dione



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References

- 1. 3,6-Dibromo-phenanthrenequinone synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 3,6-Dibromophenanthrene and its Prominent Derivative]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b169145#cas-number-and-molecular-weight-of-3-6-dibromophenanthrene>]

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